

# Cethexonium Bromide: A Technical Safety and Toxicology Profile for Research Professionals

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## Compound of Interest

Compound Name: Cethexonium

Cat. No.: B1212954

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This in-depth technical guide provides a comprehensive overview of the safety and toxicology profile of **Cethexonium** bromide (CAS No. 1794-74-7), a quaternary ammonium compound. The information herein is intended for researchers, scientists, and drug development professionals to ensure safe handling and informed use in a laboratory setting.

## Chemical and Physical Properties

Property	Value
Chemical Name	N-Hexadecyl-2-hydroxy-N,N-dimethylcyclohexanaminium bromide
Synonyms	Cethexonium bromide, Biocidan
Molecular Formula	C <sub>24</sub> H <sub>50</sub> BrNO
Molecular Weight	448.56 g/mol [1]
Appearance	White powder[1]
Solubility	Soluble in water, alcohol, and chloroform. Practically insoluble in petroleum ether.[1]

## Toxicological Data Summary

Quantitative toxicological data for **Cethexonium** bromide is limited. Much of the available data is for a structurally similar compound, Cetyltrimethylammonium bromide (CTAB), and should be interpreted with caution.

Endpoint	Species	Route	Value	Classification	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	410 mg/kg (for CTAB)	Harmful if swallowed	<a href="#">[2]</a>
Acute Dermal Toxicity (LD50)	Data Not Available	Dermal	-	-	
Acute Inhalation Toxicity (LC50)	Data Not Available	Inhalation	-	Harmful if inhaled	<a href="#">[3]</a>
Skin Corrosion/Irritation	Rabbit	Dermal	Non-irritant	Causes skin irritation	<a href="#">[3]</a> <a href="#">[4]</a>
Serious Eye Damage/Irritation	Rabbit	Ocular	Severe irritant (for CTAB)	Causes serious eye irritation	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Sensitization	Data Not Available	Dermal	-	May cause an allergic skin reaction	<a href="#">[3]</a>
Repeated Dose Toxicity (NOAEL)	Data Not Available	-	-	May cause damage to organs through prolonged or repeated exposure	<a href="#">[5]</a>
Genotoxicity (Ames Test)	Data Not Available	-	-	-	
Genotoxicity (Micronucleu	Data Not Available	-	-	-	

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Carcinogenicity	Data Not Available	-	-	Not classified as a carcinogen
Reproductive/Developmental Toxicity	Data Not Available	-	Adverse reproductive effects have been reported in animals for CTAB	[2]

## Hazard Identification and GHS Classification

**Cethexonium** bromide is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2][5]
- Skin Irritation (Category 2): Causes skin irritation.[3][5]
- Serious Eye Damage (Category 1): Causes serious eye damage.[5]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[3]
- Specific Target Organ Toxicity — Repeated Exposure (Category 2): May cause damage to organs through prolonged or repeated exposure.[5]
- Hazardous to the Aquatic Environment, Acute Hazard (Category 1): Very toxic to aquatic life.[5]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1): Very toxic to aquatic life with long lasting effects.[5]

## Experimental Protocols

Detailed experimental protocols for toxicological studies specific to **Cethexonium** bromide are not readily available in the public domain. However, the following sections describe the standard OECD guidelines that are typically followed for such assessments.

### Acute Oral Toxicity (OECD 401 - Guideline Withdrawn, but historically used)

A study on the comparable substance, Cetyltrimethylammonium bromide (CTAB), reported an oral LD50 of 410 mg/kg in rats.[2] This test would have involved the administration of a single dose of the substance by gavage to a group of experimental animals. Observations of toxic effects and mortality would have been recorded over a set period.

### Skin Irritation/Corrosion (OECD 404)

A study was conducted on a substance, presumed to be **Cethexonium** bromide, following the OECD 404 guideline.[4]

- Test System: New Zealand White rabbits.
- Procedure: A single 4-hour, semi-occluded application of the test material to the intact skin.
- Observation: Skin reactions (erythema and edema) were observed at 1, 24, 48, and 72 hours after patch removal.
- Results: The study reported no evidence of skin irritation or corrosion.[4]



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*Workflow for OECD 404 Skin Irritation Study.*

### Eye Irritation/Corrosion (Draize Test, similar to OECD 405)

For the related compound CTAB, a Draize test in rabbits indicated it is a severe eye irritant.[2] This test involves instilling the substance into the conjunctival sac of one eye of the animal and observing for effects on the cornea, iris, and conjunctiva.

## Genotoxicity, Carcinogenicity, and Reproductive Toxicity

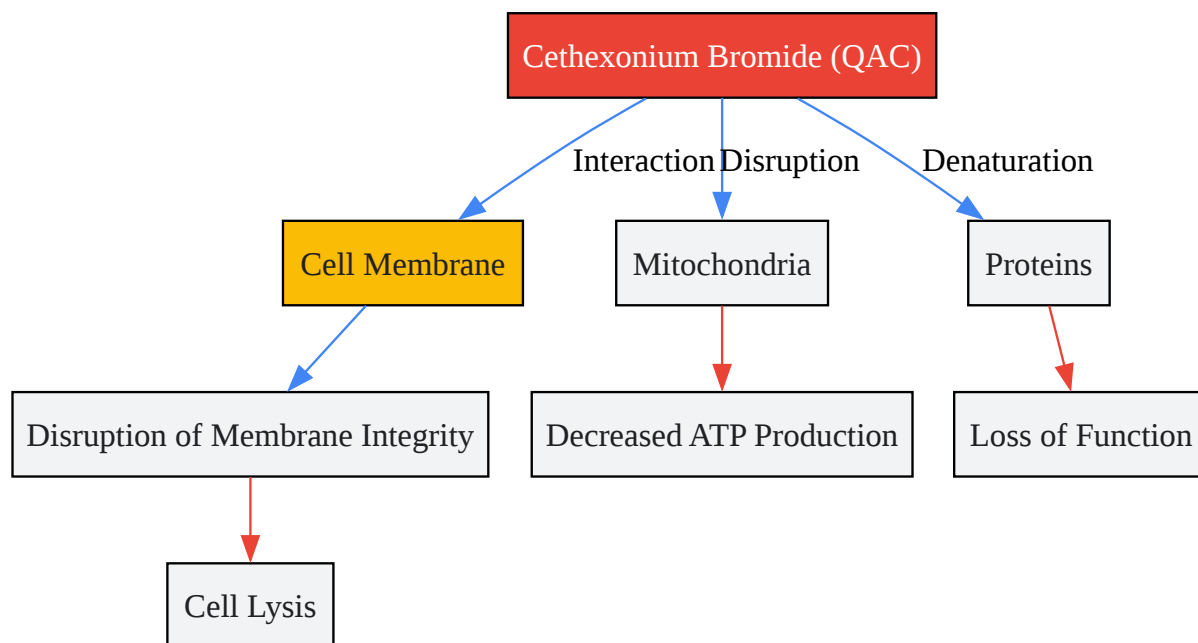
No specific studies on **Cethexonium** bromide for these endpoints were identified. Standard OECD guidelines for these tests are:

- Bacterial Reverse Mutation Test (Ames Test, OECD 471): To assess for gene mutations.
- In Vitro Mammalian Chromosomal Aberration Test (OECD 473): To assess for chromosomal damage.
- In Vivo Mammalian Erythrocyte Micronucleus Test (OECD 474): To assess for chromosomal damage in a whole animal system.
- Carcinogenicity Studies (OECD 451): Long-term studies in rodents to assess carcinogenic potential.
- Reproductive/Developmental Toxicity Screening Test (OECD 421) or Two-Generation Reproduction Toxicity Study (OECD 416): To assess effects on fertility and development.

## Mechanism of Action and Toxicology

As a quaternary ammonium compound (QAC), the primary mechanism of action of **Cethexonium** bromide is as an antiseptic.[6] The toxicological effects of QACs are generally related to their ability to disrupt cell membranes.

- Cell Membrane Disruption: The cationic head of the molecule interacts with the negatively charged components of microbial and mammalian cell membranes, leading to a loss of membrane integrity and cell death.[7]
- Mitochondrial Dysfunction: QACs can disrupt mitochondrial function, a potential mechanism for their toxicity.
- Protein Denaturation: At higher concentrations, QACs can cause protein denaturation.



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*Proposed Toxicological Mechanism of **Cethexonium** Bromide.*

## Toxicokinetics (Absorption, Distribution, Metabolism, Excretion)

Specific toxicokinetic data for **Cethexonium** bromide are not available. However, for the related substance cetrimonium bromide, an oral absorption rate of 3-9% has been estimated in rats, with radioactivity declining rapidly in tissues, suggesting no bioaccumulation. Dermal absorption of another QAC, dodecyltrimethylammonium bromide, was found to be low in rats.

## Safe Handling and First Aid

- Handling: Use in a well-ventilated area. Avoid breathing dust. Wear protective gloves, clothing, and eye/face protection. Wash hands thoroughly after handling.[5]
- First Aid - Ingestion: If swallowed, rinse mouth and call a POISON CENTER or doctor. Do NOT induce vomiting.[5]

- First Aid - Skin Contact: If on skin, wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[5]
- First Aid - Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[5]
- First Aid - Inhalation: If inhaled, remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[5]

## Conclusion

**Cethexonium** bromide is a quaternary ammonium compound with antiseptic properties. Based on available data and its chemical class, it should be handled with care in a research setting. It is considered harmful if swallowed or inhaled, causes skin irritation, and serious eye damage. There is a significant lack of data regarding its genotoxicity, carcinogenicity, and reproductive toxicity. Researchers should adhere to strict safety protocols when handling this compound and consult the Safety Data Sheet (SDS) for detailed information. Further toxicological studies are warranted to fully characterize the safety profile of **Cethexonium** bromide.

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